Application Note: In Vitro ADME Profiling of Aminopyrimidine-Piperidine Scaffolds

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Compound of Interest

Compound Name:	*1-(6-Methylpyrimidin-4-yl)piperidin-3-amine*
CAS No.:	*1247748-92-0*
Cat. No.:	*B1422906*

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Abstract

This application note details the comprehensive in vitro ADME (Absorption, Distribution, Metabolism, and Excretion) profiling protocol for **1-(6-Methylpyrimidin-4-yl)piperidin-3-amine**. This molecule represents a critical substructure found in various kinase inhibitors (e.g., JAK, CDK inhibitors). Due to its physicochemical nature—a basic primary amine coupled with a polar pyrimidine ring—this scaffold presents specific challenges regarding pH-dependent solubility, lysosomal trapping, and metabolic oxidation. This guide provides optimized protocols for solubility, metabolic stability, permeability, and plasma protein binding, ensuring high-quality data generation for lead optimization.

Physicochemical Characterization & Strategy

Before initiating biological assays, the physicochemical baseline must be established. This molecule contains a basic primary amine (piperidin-3-amine) and a weak pyrimidine base.

- Predicted pKa: ~9.5 (piperidine amine) and ~2.5 (pyrimidine nitrogen).

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- Predicted LogD (pH 7.4): ~0.5–1.2 (Moderately hydrophilic).
- Critical Consideration: At physiological pH (7.4), the molecule is predominantly positively charged (>99%). This affects membrane permeability and increases affinity for Alpha-1-acid glycoprotein (AAG) over albumin.

Strategic Workflow Diagram

The following flowchart outlines the logical progression of assays, designed to filter liabilities early.

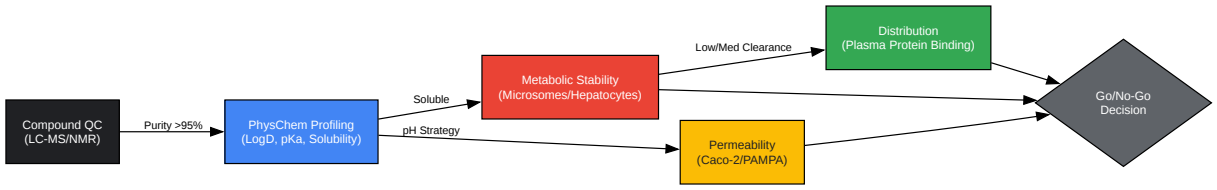

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Figure 1: Integrated ADME profiling workflow. The sequence prioritizes physicochemical validation to prevent false negatives in downstream biological assays.

Metabolic Stability Profiling (Microsomal Stability) [1]

The methyl group on the pyrimidine ring and the piperidine ring are metabolic "soft spots." This protocol uses Human Liver Microsomes (HLM) to determine Intrinsic Clearance (

).

Mechanistic Insight

- Liability 1: Hydroxylation of the 6-methyl group (CYP mediated)

  Carboxylic acid.

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- Liability 2: N-oxidation of the pyrimidine or primary amine.
- Liability 3: Carbon oxidation on the piperidine ring.

Protocol: Microsomal Stability Assay

Objective: Determine

and

.

Materials:

- Pooled Human Liver Microsomes (20 mg/mL protein conc).
- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase, 3.3 mM $MgCl_2$).
- Buffer: 100 mM Potassium Phosphate (pH 7.4).
- Stop Solution: Acetonitrile (ACN) with Internal Standard (e.g., Tolbutamide or Labetalol).

Step-by-Step Procedure:

- Preparation: Pre-warm phosphate buffer and microsomes to 37°C.
- Master Mix: Prepare a solution containing microsomes (0.5 mg/mL final) and test compound (1 µM final) in buffer. Note: Keep DMSO < 0.1% to avoid enzyme inhibition.
- Pre-incubation: Incubate Master Mix for 5 min at 37°C to equilibrate.
- Initiation: Add NADPH regenerating system to start the reaction.
  - Negative Control:[1] Add buffer instead of NADPH (checks for chemical instability).
- Sampling: At

  min, remove 50 µL aliquots.

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- Quenching: Immediately transfer aliquot into 150 µL ice-cold Stop Solution (ACN + IS). Vortex for 10 min.
- Clarification: Centrifuge at 4000 rpm for 20 min at 4°C to pellet proteins.
- Analysis: Inject supernatant onto LC-MS/MS (ESI Positive mode).

Data Analysis: Plot

vs. time. The slope

is the elimination rate constant.

Metabolic Pathway Visualization

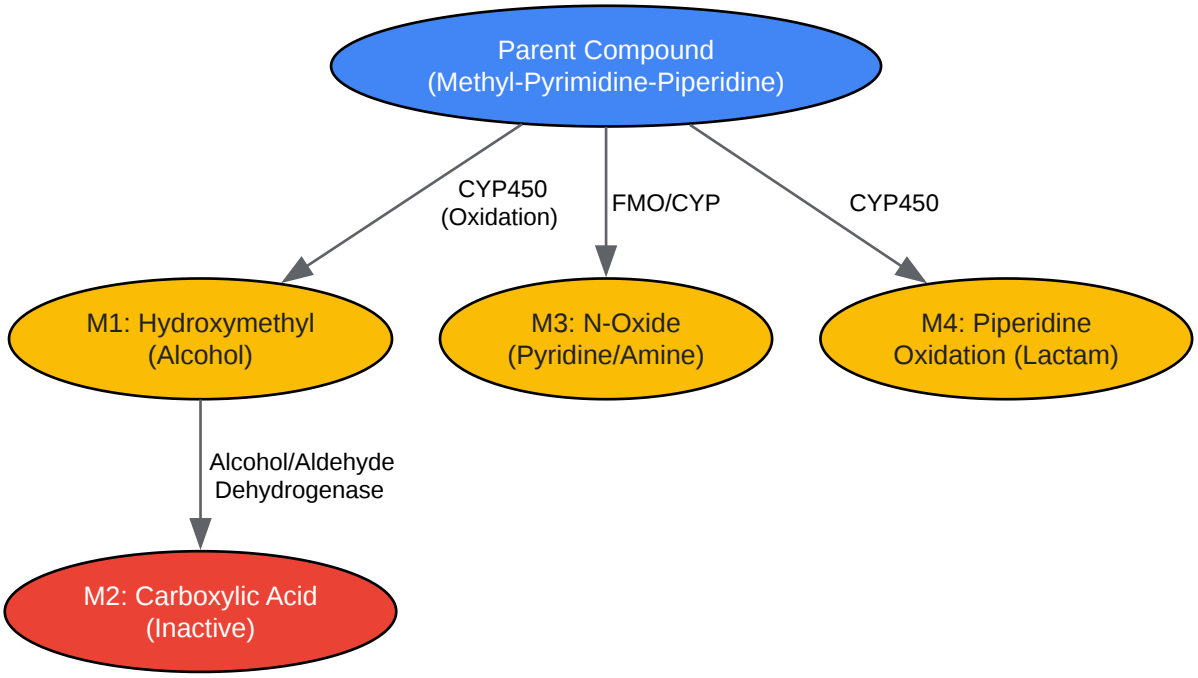

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Figure 2: Predicted metabolic pathways.[2] The conversion to carboxylic acid (M2) is often the rate-limiting clearance step for methyl-pyrimidines.

Permeability Assessment (Caco-2 Bi-directional)

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Due to the basic nature of the amine, this compound may be a substrate for efflux transporters (P-gp) or undergo pH-dependent trapping. Caco-2 cells are the gold standard as they express functional transporters.

Protocol: Caco-2 Transport Assay

Objective: Determine Apparent Permeability (

) and Efflux Ratio (ER).

Materials:

- Caco-2 monolayers (21-day culture on Transwell® inserts).
- Transport Buffer: HBSS with 10 mM HEPES (pH 7.4).
- Receiver Buffer (for pH gradient study): HBSS with MES (pH 6.5).

Step-by-Step Procedure:

- QC Check: Measure Transepithelial Electrical Resistance (TEER). Only use wells with TEER > 300

  .
- Dosing Solution: Prepare 10 µM test compound in HBSS (pH 7.4). Include Lucifer Yellow as a paracellular integrity marker.
- Setup (Bi-directional):
  - Apical to Basolateral (A-B): Add dose to Apical (0.5 mL), Buffer to Basolateral (1.5 mL).
  - Basolateral to Apical (B-A): Add dose to Basolateral, Buffer to Apical.
- Incubation: 90 minutes at 37°C with mild shaking (50 rpm).
- Sampling: Collect 100 µL from receiver compartment. Take donor samples at

  and

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to calculate recovery.

- Analysis: LC-MS/MS quantification.

Data Interpretation:

Parameter	Criteria	Interpretation
Recovery	> 80%	Valid assay (no non-specific binding).
Papp (A-B)	> cm/s	High Permeability.[3]
Efflux Ratio	> 2.0	Potential P-gp/BCRP substrate.[4]

Distribution: Plasma Protein Binding (RED Assay)[6]

Basic amines often bind to Alpha-1-acid glycoprotein (AAG), which is an acute-phase protein. Standard albumin-only assays may underestimate binding.

Protocol: Rapid Equilibrium Dialysis (RED)

Objective: Determine Fraction Unbound (

).[5][6]

Materials:

- Thermo Scientific™ RED Device (8K MWCO inserts).[7]
- Pooled Plasma (Human/Rat) containing EDTA or Heparin.
- PBS Buffer (pH 7.4).[5]

Step-by-Step Procedure:

- Spiking: Spike plasma with test compound to final concentration of 5 µM (0.5% DMSO).

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- Loading:
  - Chamber A (Plasma): 200 µL spiked plasma.
  - Chamber B (Buffer): 350 µL PBS.
- Equilibration: Seal plate with gas-permeable film. Incubate at 37°C on an orbital shaker (250 rpm) for 4 hours.
- Sampling:
  - Remove 50 µL from Plasma chamber

    Add to 50 µL clean Buffer (Matrix matching).
  - Remove 50 µL from Buffer chamber

    Add to 50 µL clean Plasma.
- Extraction: Add 300 µL ACN (with Internal Standard) to precipitate proteins. Centrifuge.
- Analysis: LC-MS/MS.

Calculation:

% Bound = 100 - (f_u \times 100)

Summary of Key Parameters to Report

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Assay	Key Metric	Target Value (Lead Gen)
Solubility	Kinetic Solubility (pH 7.4)	> 50 µM
Metabolism	(Human Microsomes)	< 20 µL/min/mg
Permeability	(A-B)	> cm/s
Efflux	Efflux Ratio	< 2.0
Binding	Fraction Unbound ( )	> 5% (for CNS), >1% (Systemic)

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